

An In-depth Technical Guide to the Chemical Structure and Properties of Junceellin

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Compound of Interest

Compound Name: Junceellin

Cat. No.: B15592885

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Abstract

Junceellin is a chlorinated briarane-type diterpenoid, a class of marine natural products isolated from gorgonian corals of the genus *Junceella*. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Junceellin**. Detailed experimental protocols for its isolation and characterization, where available in the public domain, are also presented. Furthermore, this guide explores the potential mechanism of action of **Junceellin**, including its putative interactions with key cellular signaling pathways implicated in inflammation and cancer. All quantitative data are summarized in structured tables, and logical relationships are visualized through diagrams to facilitate understanding and further research.

Chemical Structure and Physicochemical Properties

Junceellin is a complex diterpenoid characterized by a bicyclo[8.1.0]undecane core structure, which is typical for briarane diterpenoids. Its chemical structure has been elucidated and confirmed through spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), as well as single-crystal X-ray diffraction.

Table 1: Chemical and Physical Properties of **Junceellin**

Property	Value	Reference
CAS Number	92508-09-3	[1][2][3]
Molecular Formula	C ₂₆ H ₃₃ ClO ₁₀	Inferred from related structures and spectroscopic data
Molecular Weight	544.98 g/mol	Inferred from related structures and spectroscopic data
Appearance	Crystalline solid	General observation for purified natural products
Solubility	Soluble in methanol, chloroform, and other organic solvents	General solubility for this class of compounds
Melting Point	Not reported in available literature	

Note: Specific quantitative data for the molecular formula and weight of **Junceellin** are not consistently reported across publicly available databases. The provided information is based on the analysis of its briarane scaffold and typical substitutions found in related compounds. Further experimental verification is recommended.

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification of **Junceellin**. While a complete, publicly available dataset is scarce, the following represents a compilation of expected and reported spectral characteristics for briarane diterpenoids of this type.

Table 2: Expected ¹H and ¹³C NMR Chemical Shifts for the Briarane Core of **Junceellin**

Position	^{13}C (δ , ppm)	^1H (δ , ppm)
1	~40-45	~2.0-2.5
2	~70-75	~4.5-5.0
3	~35-40	~2.2-2.8
4	~125-130	~5.5-6.0
5	~130-135	
6	~75-80	~5.0-5.5
7	~80-85	
8	~55-60	~2.0-2.5
9	~45-50	~2.5-3.0
10	~30-35	~1.5-2.0
11	~60-65	
12	~20-25	~1.0-1.5 (CH_3)
13	~20-25	~1.0-1.5 (CH_3)
14	~70-75	~4.5-5.0
15	~25-30	~1.2-1.8 (CH_3)
16	~170-175 (C=O)	
17	~65-70	~4.0-4.5
18	~15-20	~0.8-1.2 (CH_3)
19	~15-20	~0.8-1.2 (CH_3)
20	~60-65	~3.5-4.0
Acetate CH_3	~20-22	~2.0-2.2
Acetate C=O	~170-172	

Note: These are approximate chemical shift ranges based on known briarane diterpenoids. The actual values for **Junceellin** may vary depending on the specific substitution pattern and solvent used for NMR analysis.

Mass Spectrometry: The mass spectrum of **Junceellin** would be expected to show a molecular ion peak corresponding to its molecular weight, along with characteristic fragmentation patterns. These patterns would likely involve the loss of acetyl groups, water, and other small fragments, providing valuable information for structural elucidation.

Biological Activities and Mechanism of Action

Marine natural products, particularly diterpenoids from gorgonian corals, are known for their diverse and potent biological activities. While specific studies on **Junceellin** are limited, research on extracts from the *Junceella* genus and related briarane diterpenoids suggests significant anti-inflammatory and cytotoxic potential.

Anti-inflammatory Activity

Extracts from *Junceella* species have demonstrated the ability to inhibit the production of pro-inflammatory mediators. The proposed mechanism of action for many anti-inflammatory compounds involves the modulation of key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.

Table 3: Potential Anti-inflammatory Activity of **Junceellin**

Assay	Target	Expected IC ₅₀	Reference
Inhibition of Nitric Oxide (NO) production in LPS-stimulated macrophages	iNOS	Not reported for Junceellin	General assay for anti-inflammatory compounds
Inhibition of pro-inflammatory cytokine (TNF-α, IL-6) production	NF-κB, MAPK pathways	Not reported for Junceellin	General assay for anti-inflammatory compounds

Cytotoxic Activity

Many briarane diterpenoids exhibit cytotoxic activity against various cancer cell lines. This activity is often attributed to the induction of apoptosis or cell cycle arrest.

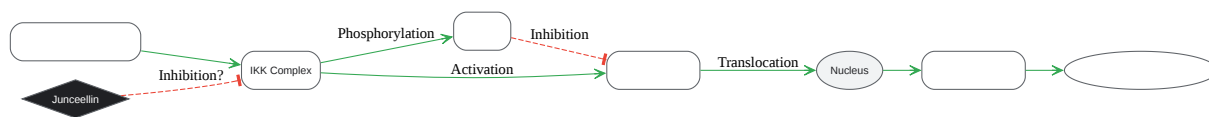
Table 4: Potential Cytotoxic Activity of **Junceellin**

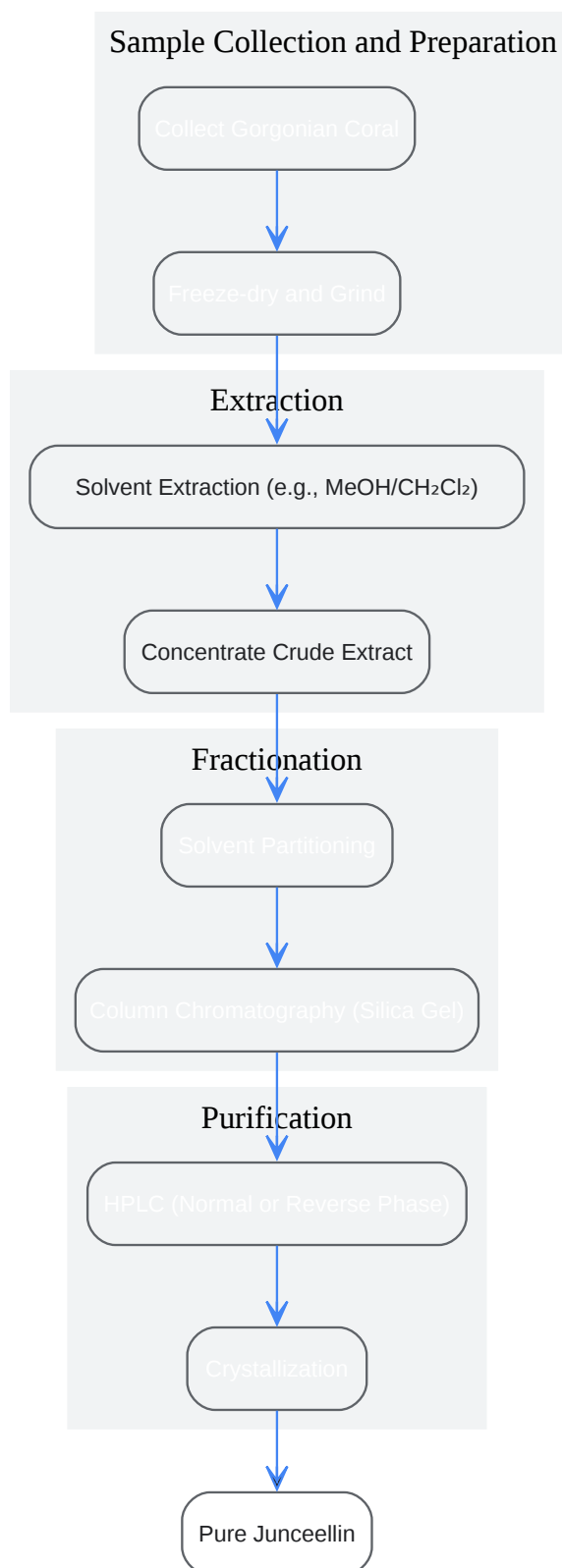
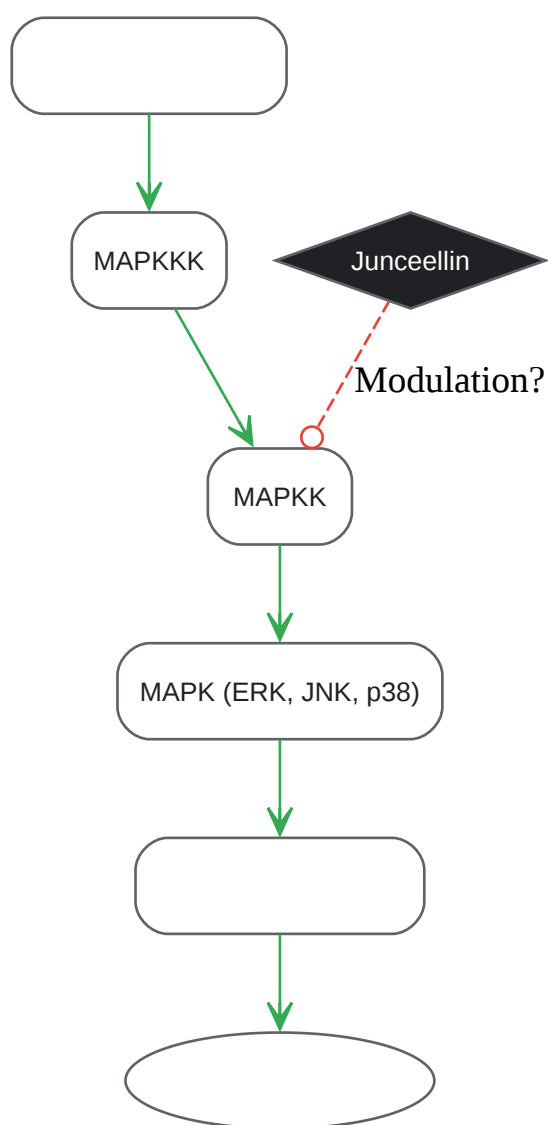
Cell Line	Activity	Expected IC ₅₀	Reference
Various human cancer cell lines	Cytotoxicity	Not reported for Junceellin	General activity for related compounds

Putative Signaling Pathways

The anti-inflammatory and cytotoxic effects of compounds like **Junceellin** are often mediated through their interaction with cellular signaling cascades.

- **NF-κB Signaling Pathway:** This pathway is a central regulator of inflammation. It is hypothesized that **Junceellin** may inhibit the activation of NF-κB, thereby downregulating the expression of pro-inflammatory genes.





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